chemical properties of Chlorothiazide-13C,15N2

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Compound of Interest

Compound Name:	*Chlorothiazide-13C,15N2*
CAS No.:	*1189440-79-6*
Cat. No.:	*B563627*

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An In-depth Technical Guide to the Chemical Properties and Applications of Chlorothiazide-$^{13}C,^{15}N_2$

Introduction

Chlorothiazide is a foundational member of the thiazide class of diuretics, first patented in 1956 and approved for medical use in 1958.[1] It is a cornerstone therapy for managing hypertension and edema associated with conditions like congestive heart failure.[1][2] Its mechanism of action involves the inhibition of the Na^+/Cl^- symporter in the distal convoluted tubule of the kidney, which promotes the excretion of sodium and water.[3][4][5]

In the landscape of modern drug development, understanding the precise pharmacokinetic (PK) and metabolic fate of a drug is paramount. This necessitates analytical tools that offer unparalleled precision and accuracy. Stable isotope labeling is a premier technique in this domain, providing a non-radioactive method to trace a drug's journey through a biological system.[6][7] By replacing specific atoms with their heavier, non-radioactive isotopes—such as carbon-13 (^{13}C) and nitrogen-15 (^{15}N)—we can create a version of the drug molecule that is chemically and biologically identical to the parent compound but distinguishable by mass spectrometry.[7][8]

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This guide provides a comprehensive technical overview of Chlorothiazide-$^{13}C,^{15}N_2$, an isotopically labeled analog of Chlorothiazide. It is designed for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, analytical characterization, and critical applications in advancing pharmaceutical research.

Part 1: Physicochemical Profile: Chlorothiazide vs. Chlorothiazide-$^{13}C,^{15}N_2$

The fundamental premise of using a stable isotope-labeled compound as an internal standard or tracer is that its physicochemical properties are nearly identical to the unlabeled drug. The slight increase in mass due to the heavier isotopes does not typically alter properties like solubility, pKa, or chromatographic behavior, but provides a distinct mass spectrometric signature.[9]

Chemical Structure and Nomenclature

- Chlorothiazide: 6-chloro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-dioxide.[1]
- Chlorothiazide-$^{13}C,^{15}N_2$: The structure is identical, with one ^{12}C atom in the benzothiadiazine ring system replaced by a ^{13}C atom, and the two nitrogen atoms of the sulfonamide group replaced by ^{15}N atoms.

Comparative Physicochemical Data

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Property	Chlorothiazide	Chlorothiazide-$^{13}C,^{15}N_2$	Rationale for Similarity/Difference
Molecular Formula	$C_7H_6ClN_3O_4S_2$[1]	$C_6(^{13}C)H_6ClN(^{15}N)_2O_4S_2$[10]	The elemental composition is identical, with isotopic substitution noted for the labeled compound.
Molar Mass	295.71 g/mol [1]	~298.70 g/mol [10][11]	The mass increases due to the presence of one heavier carbon and two heavier nitrogen isotopes.
CAS Number	58-94-6[1]	1189440-79-6[10][12]	Each distinct chemical entity, including isotopologues, has a unique CAS registry number.
Melting Point	342.5–343 °C[1]	Not reported, but expected to be virtually identical.	Isotopic substitution has a negligible effect on intermolecular forces governing the melting point.
Solubility	Very slightly soluble in water; readily soluble in dilute aqueous sodium hydroxide.[2]	Expected to be identical to the unlabeled compound.	Solubility is dictated by molecular structure and polarity, which are unaffected by isotopic labeling.
XLogP3	-0.2[11]	-0.2[11]	Lipophilicity is a function of molecular structure and is unchanged by isotopic substitution.

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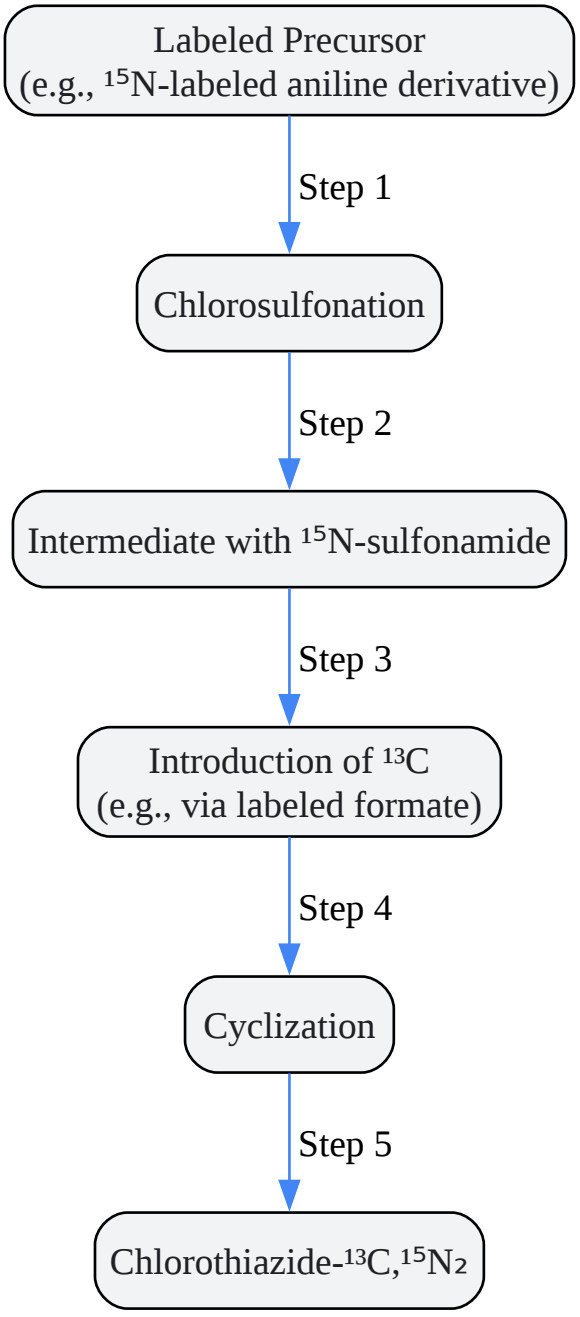
Part 2: Synthesis and Stability Insights

Conceptual Synthesis Pathway

The synthesis of Chlorothiazide-$^{13}C,^{15}N_2$ involves incorporating the isotopic labels at a strategic point in the synthetic route. The labels must be placed in a metabolically stable position to ensure they are not lost during biological processing.[13] A common strategy involves using commercially available labeled starting materials.



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Caption: Conceptual synthesis workflow for labeled Chlorothiazide.

Chemical Stability

Chlorothiazide is a chemically stable compound. When reconstituted for intravenous injection, the resulting solution has a pH greater than 9.0 and should ideally be used immediately, though some data suggest stability for up to 24 hours.[14] The isotopic labeling in Chlorothiazide-$^{13}C,^{15}N_2$ does not impart any additional instability. Standard precautions for storing the unlabeled compound, such as protection from light and extreme temperatures, should be applied to its labeled counterpart.

Part 3: Analytical Characterization and Quantification

The primary utility of Chlorothiazide-$^{13}C,^{15}N_2$ is as an internal standard for quantitative bioanalysis, most commonly using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[15][16]

Mass Spectrometry (MS)

MS is the definitive technique for distinguishing the labeled compound from the native form. The mass difference allows the two compounds to be monitored simultaneously. In a typical LC-MS/MS experiment (Multiple Reaction Monitoring or MRM mode), specific precursor-to-product ion transitions are selected for both the analyte (Chlorothiazide) and the internal standard (Chlorothiazide-$^{13}C,^{15}N_2$). The ratio of the analyte's signal to the internal standard's signal is used for precise quantification, correcting for variations in sample preparation and instrument response.

Chromatography (HPLC/UPLC)

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) are standard methods for separating Chlorothiazide from endogenous components in biological matrices like plasma and urine.[17][18][19] Because stable isotope labeling does not alter the physicochemical properties that govern

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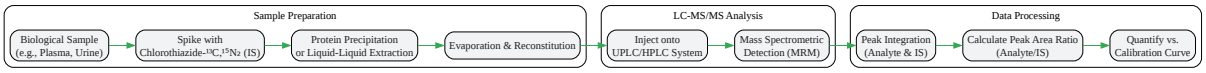
chromatographic separation, Chlorothiazide-$^{13}C,^{15}N_2$ co-elutes with unlabeled Chlorothiazide. This co-elution is highly desirable for an internal standard as it ensures that both compounds experience the same matrix effects during ionization.

Typical Bioanalytical Workflow

The following diagram illustrates the standard process for quantifying a drug in a biological sample using a stable isotope-labeled internal standard.



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Caption: Standard bioanalytical workflow using a labeled internal standard.

Protocol: Quantification of Chlorothiazide in Human Plasma

This protocol is a representative example based on established methods for thiazide diuretics.[17][18]

- Sample Preparation:
  - To 100 µL of human plasma in a microcentrifuge tube, add 10 µL of Chlorothiazide-$^{13}C,^{15}N_2$ internal standard working solution (e.g., at 500 ng/mL).
  - Vortex briefly to mix.
  - Add 300 µL of acetonitrile to precipitate proteins.
  - Vortex vigorously for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated protein.

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- Extraction & Reconstitution:
  - Transfer the supernatant to a clean tube.
  - Evaporate the supernatant to dryness under a stream of nitrogen at 40 °C.
  - Reconstitute the residue in 100 µL of the mobile phase (e.g., 15% methanol in 0.01 M acetic acid).[17]
  - Vortex to dissolve and transfer to an autosampler vial for analysis.
- LC-MS/MS Conditions:
  - LC System: UPLC/HPLC system.
  - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
  - Mobile Phase: Isocratic or gradient elution with a mixture of water and methanol/acetonitrile containing a modifier like acetic acid or ammonium formate.[17]
  - Flow Rate: 0.3-0.5 mL/min.
  - MS System: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source, typically in negative mode.
  - MRM Transitions: Monitor specific precursor → product ion transitions for both Chlorothiazide and Chlorothiazide-$^{13}C,^{15}N_2$.

Part 4: Core Applications in Drug Development

The use of stable isotope-labeled drugs like Chlorothiazide-$^{13}C,^{15}N_2$ is foundational to several key studies in the drug development pipeline.[6][20]

Definitive Pharmacokinetic (PK) Studies

Chlorothiazide is not metabolized and is rapidly excreted by the kidneys, with a half-life of 45-120 minutes.[2][14] Precisely defining these parameters is critical. Using Chlorothiazide-$^{13}C,^{15}N_2$ as an internal standard in PK studies ensures the highest level of accuracy and

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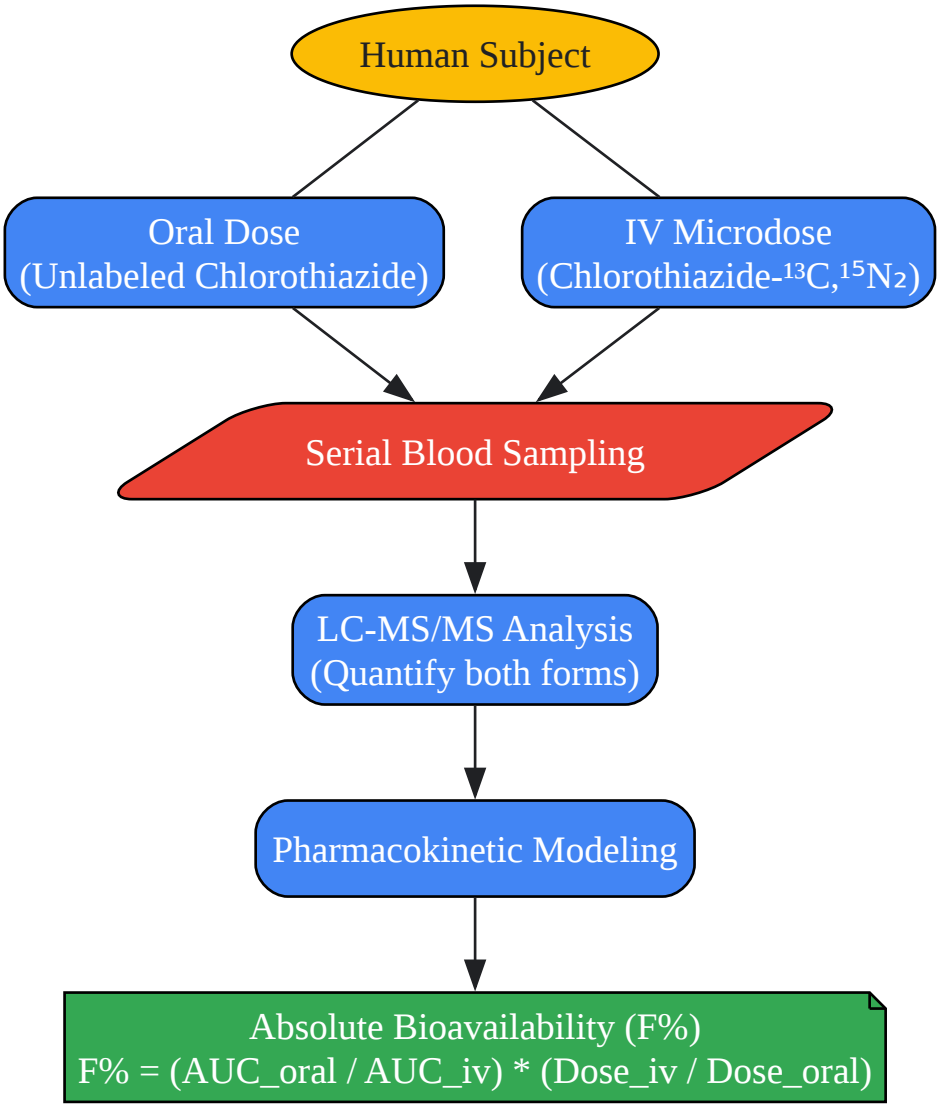
precision, minimizing variability and leading to a robust characterization of the drug's absorption, distribution, and elimination profile.

Absolute Bioavailability Studies

A key application is in determining absolute bioavailability, which compares the amount of drug that reaches systemic circulation after oral administration versus intravenous administration. The "gold standard" approach involves the simultaneous administration of an oral dose of the unlabeled drug and an intravenous microdose of the labeled drug.



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Caption: Design of an absolute bioavailability study.

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This design is highly efficient, allowing for the determination of absolute bioavailability in a single study session within the same subject, which eliminates inter-individual variability.

Metabolite Identification Studies

While Chlorothiazide is reported to be largely unmetabolized[2], regulatory agencies require thorough investigation of a drug's metabolic fate. If any minor metabolites were formed, a study using labeled Chlorothiazide would be the definitive method for their detection. The mass spectrometer can be programmed to search for signals that exhibit the same mass shift as the parent labeled drug, making it possible to distinguish true drug-related metabolites from endogenous background noise with high confidence.[8]

Conclusion

Chlorothiazide-^{13}C,$^{15}N_2$ is more than just a chemical reagent; it is an enabling tool for modern pharmaceutical science. Its chemical and biological equivalence to the parent drug, combined with its distinct mass, provides the analytical rigor required for critical drug development studies. From defining fundamental pharmacokinetic parameters to conducting elegant absolute bioavailability studies, the use of stable isotope-labeled standards ensures data integrity, accelerates development timelines, and ultimately contributes to the safe and effective use of therapeutic agents like Chlorothiazide.

References

- Wikipedia. Chlorothiazide. [Link][1]
- Drugs.com. Chlorothiazide: Package Insert / Prescribing Information. [Link][2]
- PubChem. Hydrochlorothiazide. National Institutes of Health. [Link][21]
- Pediatric Oncall. Chlorothiazide - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose. [Link][3]
- Ninja Nerd. Thiazide Diuretics | Mechanism of Action, Indications, Adverse Reactions, Contraindications. [Link][4]

© 2026 BenchChem. All rights reserved.

- de Vries, R., et al. (2011). Applications of stable isotopes in clinical pharmacology. British Journal of Clinical Pharmacology, 72(4), 628-639. [Link][6]
- Metabolic Solutions. (2024). Introduction to Stable Isotope Labeling and How It Supports Drug Development for Rare Diseases. [Link][7]
- Chemicals Knowledge Hub. (2023). The importance of isotopic labelling in drug development: strategies and integration with biocatalysis and physical sciences. [Link][13]
- Pharmaffiliates. Hydrochlorothiazide-impurities. [Link][22]
- Slideshare. (2018). Thiazide diuretics (chlorothiazide). [Link][5]
- PubChem. **Chlorothiazide-13C,15N2**. National Institutes of Health. [Link][11]
- Pharmaffiliates. CAS No : 1189440-79-6| Chemical Name : **Chlorothiazide-13C,15N2**. [Link][12]
- Barbhaiya, R. H., et al. (1981). High-pressure liquid chromatographic determination of chlorothiazide and hydrochlorothiazide in plasma and urine: preliminary results of clinical studies. Journal of Pharmaceutical Sciences, 70(3), 291-295. [Link][17]
- ResearchGate. (2020). Use of Isotopically Labeled Compounds in Drug Discovery. [Link][9]
- Acta Chromatographica. (2024). Bioanalytical methods and extraction techniques for the quantification of hydrochlorothiazide and its pharmaceutical combinations: A comprehensive review. [Link][18]
- Journal of AOAC International. (1994). Liquid Chromatographic Determination of Chlorothiazide and Hydrochlorothiazide Diuretic Drugs in Bovine Milk. [Link][23]
- SciTechnol. (2017). Using Stable Isotopes to Evaluate Drug Metabolism Pathways. [Link][20]
- International Journal of Engineering Science and Computing. (2017). Analysis of Hydrocholorothiazide by Using Ultra Performance Liquid Chromatography. [Link][19]
- ACS Publications. (2007). Application of Stable Isotope-Labeled Compounds in Metabolism and in Metabolism-Mediated Toxicity Studies. [Link][8]

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- GlobalRPH. (2017). Dilution Chlorothiazide. [Link][14]

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Sources

- 1. Chlorothiazide - Wikipedia [en.wikipedia.org]
- 2. Chlorothiazide: Package Insert / Prescribing Information [drugs.com]
- 3. Chlorothiazide - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- 4. youtube.com [youtube.com]
- 5. Thiazide diuretics (chlorothiazide) | PPTX [slideshare.net]
- 6. Applications of stable isotopes in clinical pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. metsol.com [metsol.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. scbt.com [scbt.com]
- 11. Chlorothiazide-13C,15N2 | C7H6ClN3O4S2 | CID 46781007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. pharmaffiliates.com [pharmaffiliates.com]
- 13. chemicalsknowledgehub.com [chemicalsknowledgehub.com]
- 14. globalrph.com [globalrph.com]
- 15. medchemexpress.com [medchemexpress.com]
- 16. medchemexpress.com [medchemexpress.com]
- 17. High-pressure liquid chromatographic determination of chlorothiazide and hydrochlorothiazide in plasma and urine: preliminary results of clinical studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. akjournals.com [akjournals.com]

© 2026 BenchChem. All rights reserved.

- 19. ijisrt.com [ijisrt.com]
- 20. scitechnol.com [scitechnol.com]
- 21. Hydrochlorothiazide | C7H8ClN3O4S2 | CID 3639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. pharmaffiliates.com [pharmaffiliates.com]
- 23. lib3.dss.go.th [lib3.dss.go.th]
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